

Technical Support Center: PF-562271 Hydrochloride In Vivo Experiments

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Compound of Interest

Compound Name: PF-562271 hydrochloride

Cat. No.: B15543820

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **PF-562271 hydrochloride** in in vivo experiments.

Frequently Asked Questions (FAQs)

1. What is **PF-562271 hydrochloride** and what is its mechanism of action?

PF-562271 hydrochloride is the hydrochloride salt of PF-562271, a potent, ATP-competitive, and reversible inhibitor of Focal Adhesion Kinase (FAK) and Proline-rich Tyrosine Kinase 2 (Pyk2).^{[1][2][3]} It functions by binding to the ATP-binding pocket of FAK and Pyk2, preventing their phosphorylation and subsequent activation of downstream signaling pathways involved in cell adhesion, migration, proliferation, and survival.^{[1][4]} PF-562271 shows approximately 10-fold greater selectivity for FAK over Pyk2 and has more than 100-fold selectivity against other kinases, with the exception of some cyclin-dependent kinases (CDKs).^{[1][5]}

2. How should I prepare **PF-562271 hydrochloride** for in vivo administration?

PF-562271 hydrochloride is highly soluble in DMSO but insoluble in water and ethanol.^[1] For in vivo oral administration (p.o.), a common formulation involves creating a suspension. A

typical protocol is as follows:

- Vehicle 1 (Suspension): Prepare a solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. The compound can be dissolved in this vehicle.[6]
- Vehicle 2 (Suspension): Another option is to use a vehicle of 5% DMSO and 95% Corn oil.[7]
- Vehicle 3 (Solution): To prepare a 1 mL working solution, add 50 μ L of a 100 mg/mL stock solution in DMSO to 400 μ L of PEG300. Mix until clear, then add 50 μ L of Tween-80 and mix again. Finally, add 500 μ L of ddH₂O to reach the final volume.[2][4]

It is recommended to prepare fresh solutions immediately before use to ensure maximum reproducibility.[1][6]

3. What is the recommended storage and stability of **PF-562271 hydrochloride**?

- Powder: The solid form of **PF-562271 hydrochloride** is stable for up to 3 years when stored at -20°C.[2][5]
- Stock Solutions: Stock solutions in DMSO can be stored at -80°C for up to 1 year or at -20°C for 1 month.[2][5] It is advisable to aliquot stock solutions to avoid repeated freeze-thaw cycles.[2][5]

4. What are the reported off-target effects of PF-562271?

While highly selective for FAK and Pyk2, PF-562271 has been shown to have some off-target effects. At higher concentrations, it can inhibit select cyclin-dependent kinases (CDKs).[1][6] Additionally, studies have indicated that PF-562271 can impair the activation of primary CD4+ T cells, suggesting potential immunomodulatory effects.[8] It has also been reported that the inhibitory effects of some FAK inhibitors on platelet activation might be due to off-target effects rather than direct FAK inhibition.[9]

Troubleshooting Guide

Problem	Potential Cause	Suggested Solution
Inconsistent or lack of tumor growth inhibition	Poor drug solubility or stability: The compound may be precipitating out of the vehicle.	Prepare fresh dosing solutions daily.[1][6] Ensure the vehicle components are of high quality and the preparation method is followed precisely. Consider using sonication to aid dissolution.[6]
Suboptimal dosing regimen: The dose or frequency of administration may not be sufficient to maintain therapeutic concentrations.	In some xenograft models, twice-daily (BID) administration has shown greater efficacy than once-daily dosing, even with the same total daily dose. [10] A dose- and time-dependent inhibition of FAK phosphorylation has been observed.[4]	
Tumor model resistance: The specific cancer cell line used may not be sensitive to FAK inhibition.	Test the in vitro sensitivity of your cell line to PF-562271 before starting in vivo experiments.[6] Consider using a different tumor model known to be responsive to FAK inhibitors.	
Unexpected toxicity or weight loss in animals	Off-target effects: Inhibition of other kinases or cellular processes could be causing toxicity.	Reduce the dose of PF-562271. While many studies report no significant weight loss or morbidity,[5][11] individual animal models may vary in sensitivity.
Vehicle toxicity: The vehicle used for administration may be causing adverse effects.	Run a vehicle-only control group to assess any toxicity associated with the formulation.	

Difficulty in assessing target engagement	Inadequate tissue collection or processing: FAK phosphorylation levels can change rapidly.	Collect tumor samples at the expected Tmax (approximately 1 hour post-dose) to assess the peak inhibition of FAK phosphorylation.[10] Ensure samples are rapidly processed and stored to preserve phosphoproteins.
Incorrect timing of analysis: The pharmacodynamic effect may be transient.	Conduct a time-course experiment to determine the duration of FAK phosphorylation inhibition after a single dose.[11]	

Quantitative Data Summary

Table 1: In Vitro Potency of PF-562271

Target	Assay Type	IC ₅₀	Reference
FAK	Cell-free	1.5 nM	[1][4][6]
Pyk2	Cell-free	13-14 nM	[1][6]
Phospho-FAK	Cell-based	5 nM	[4][11]
Fyn	Cell-free	277 nM	[8]

Table 2: In Vivo Efficacy of PF-562271 in Xenograft Models

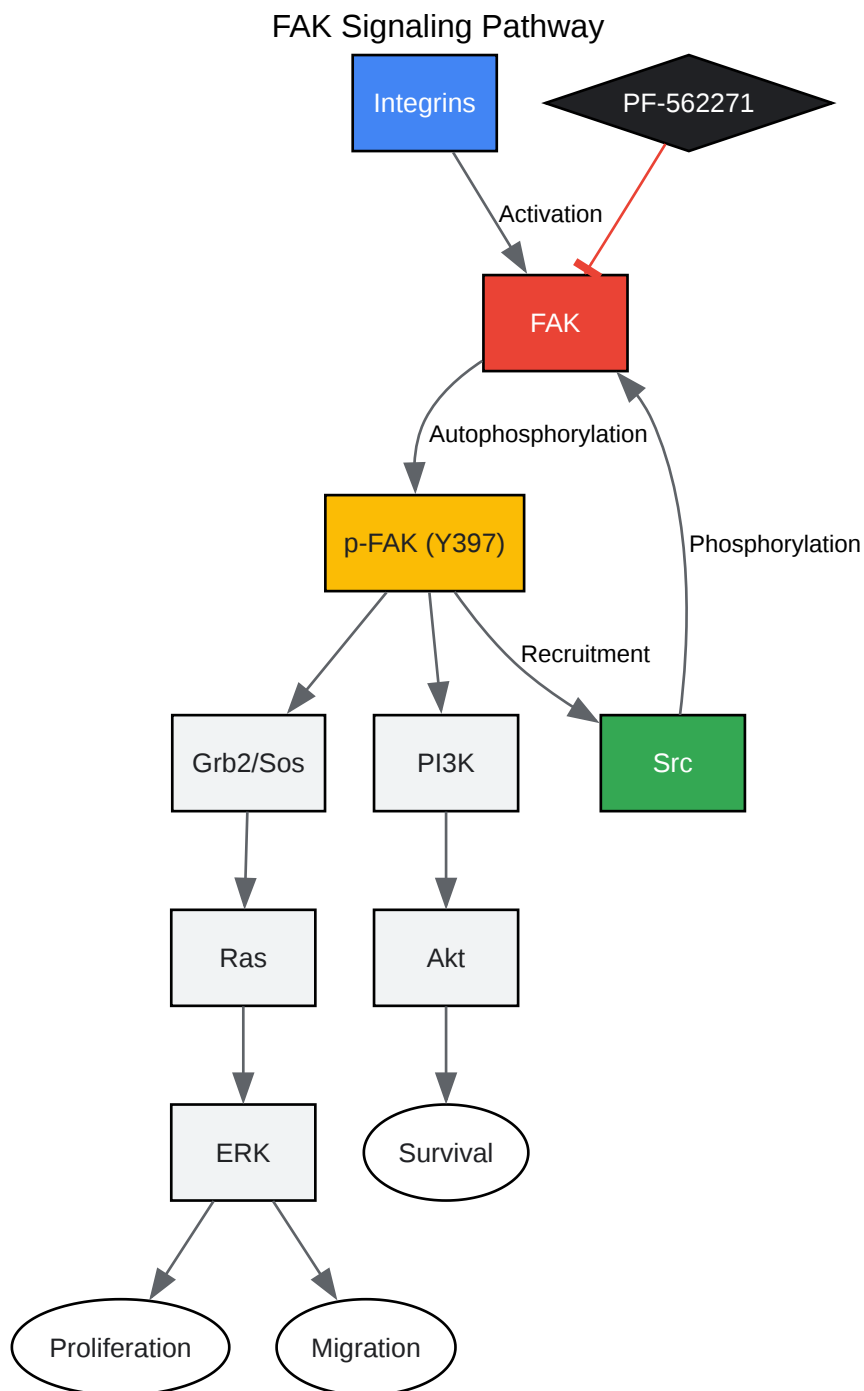
Xenograft Model	Dose and Schedule	Tumor Growth Inhibition	Reference
BxPc3 (pancreatic)	50 mg/kg p.o. BID	86%	[2][4]
PC3-M (prostate)	50 mg/kg p.o. BID	45%	[2][4]
H125 (lung)	25 mg/kg BID	2-fold greater apoptosis	[4]
PC3M-luc-C6 (prostate)	25 mg/kg p.o. BID	62%	[2][4]

Experimental Protocols

General In Vivo Xenograft Study Protocol

- **Cell Culture and Implantation:** Culture the desired human cancer cell line (e.g., BxPc3, PC3-M) under standard conditions.[5] Harvest and resuspend cells in an appropriate medium (e.g., PBS or Matrigel). Subcutaneously inject the cell suspension into the flank of immunocompromised mice (e.g., athymic nude mice).[5]
- **Tumor Growth Monitoring:** Allow tumors to reach a palpable size (e.g., 100-200 mm³). Monitor tumor volume regularly using caliper measurements.
- **Drug Preparation and Administration:** Prepare **PF-562271 hydrochloride** in a suitable vehicle immediately before use.[1][6] Administer the compound orally (p.o.) at the desired dose and schedule (e.g., 25-50 mg/kg, once or twice daily).[2][4] Include a vehicle-only control group.
- **Efficacy Assessment:** Continue treatment for a predetermined period (e.g., 10-21 days). Monitor tumor growth and animal body weight throughout the study.[5] At the end of the study, euthanize the animals and excise the tumors for further analysis.
- **Pharmacodynamic Analysis:** To assess target engagement, a satellite group of animals can be used. Administer a single dose of PF-562271 and collect tumors at various time points (e.g., 1, 4, 8, 24 hours) after dosing to analyze the levels of phosphorylated FAK (p-FAK) by methods such as Western blot or immunohistochemistry.[10][11]

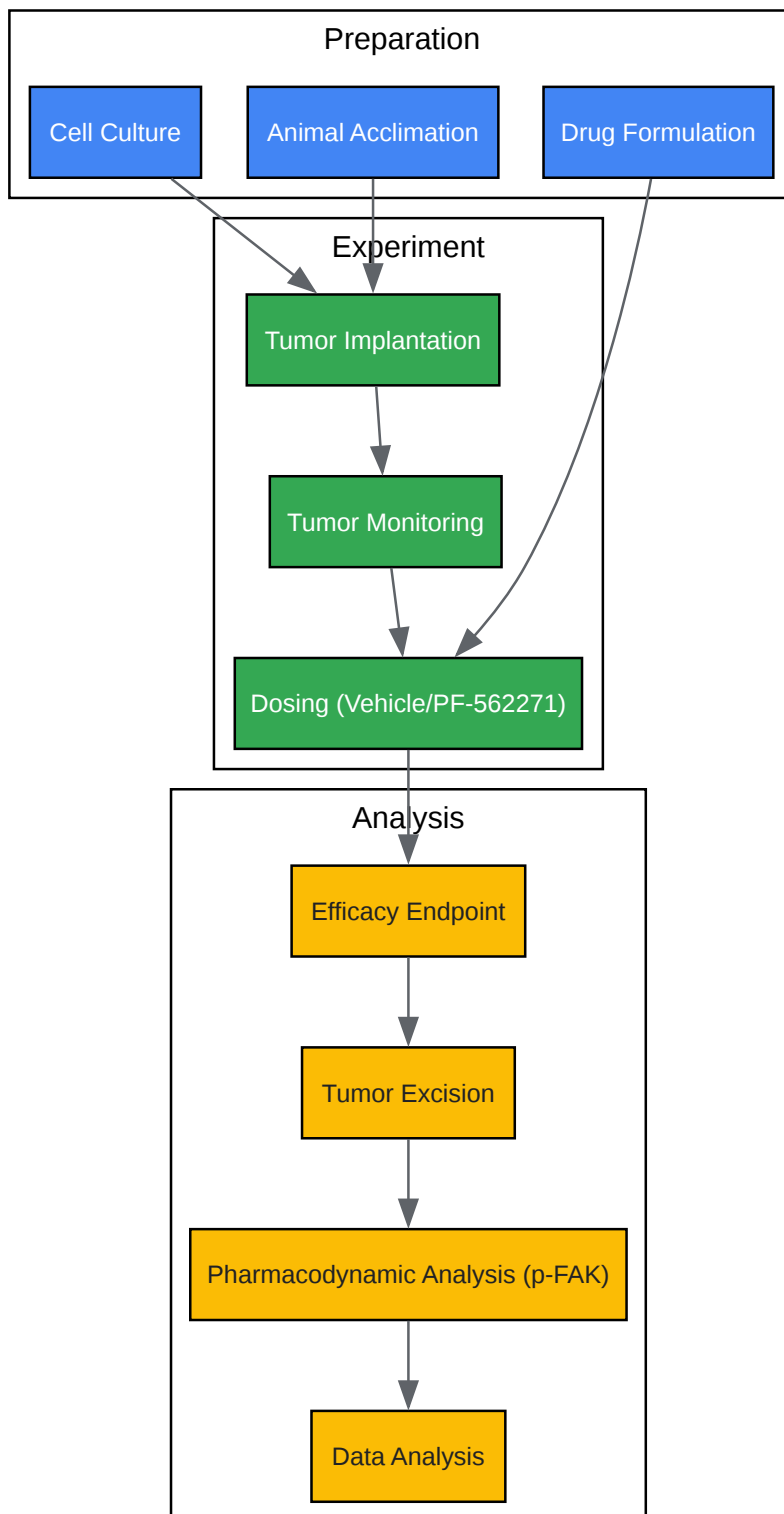
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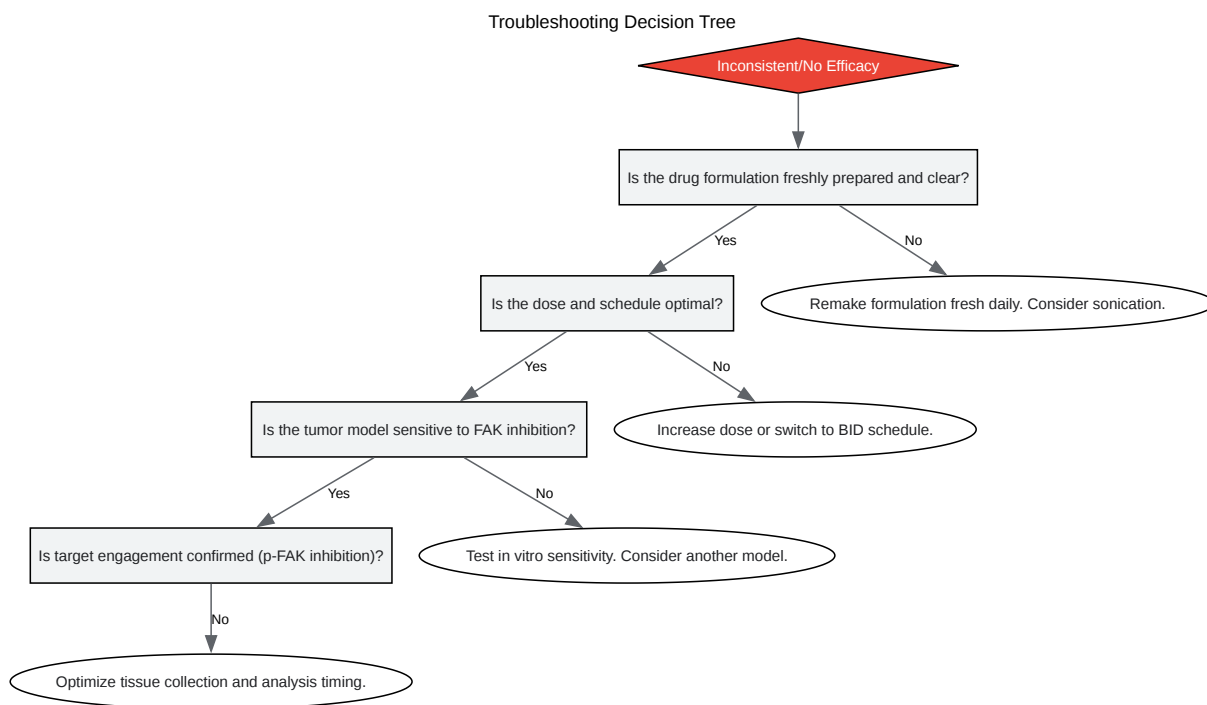
Caption: FAK signaling pathway and the inhibitory action of PF-562271.

In Vivo Experimental Workflow



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Caption: A typical workflow for an in vivo xenograft study with PF-562271.



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Caption: A decision tree for troubleshooting inconsistent efficacy results.

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References

- [1. malotilate.com \[malotilate.com\]](https://malotilate.com)
- [2. selleckchem.com \[selleckchem.com\]](https://selleckchem.com)
- [3. medchemexpress.com \[medchemexpress.com\]](https://medchemexpress.com)
- [4. selleckchem.com \[selleckchem.com\]](https://selleckchem.com)
- [5. selleckchem.com \[selleckchem.com\]](https://selleckchem.com)
- [6. medchemexpress.com \[medchemexpress.com\]](https://medchemexpress.com)
- [7. selleck.co.jp \[selleck.co.jp\]](https://selleck.co.jp)
- [8. The focal adhesion kinase inhibitor PF-562,271 impairs primary CD4+ T cell activation - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/27111111/)
- [9. Off-targets effects underlie the inhibitory effect of FAK inhibitors on platelet activation: studies using Fak-deficient mice - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/27111112/)
- [10. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [11. Antitumor activity and pharmacology of a selective focal adhesion kinase inhibitor, PF-562,271 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/27111113/)
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